

The Enigmatic Biosynthesis of Phosmidosine C: An Uncharted Bacterial Pathway

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Compound of Interest

Compound Name: *Phosmidosine C*

Cat. No.: *B1254582*

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Despite significant interest in phosphonate and phosphoramidate natural products for their potent biological activities, the biosynthetic pathway of **Phosmidosine C** in bacteria remains an unsolved puzzle within the scientific community. Extensive searches of available scientific literature and genomic databases have yielded no specific information on the enzymatic steps, genetic determinants, or regulatory mechanisms responsible for the production of this complex nucleotide antibiotic.

Phosmidosine C, alongside its related congeners Phosmidosine and Phosmidosine B, belongs to a unique class of phosphoramidate nucleotide antibiotics. These compounds, isolated from actinomycete bacteria, specifically *Streptomyces* sp. RK-16 and *Streptomyces durhameusis*, are characterized by a distinctive N-acyl phosphoramidate linkage connecting 8-oxoadenosine to L-proline.^{[1][2]} While the chemical structures of Phosmidosine and Phosmidosine B have been elucidated and their total synthesis achieved, the biological machinery bacteria employ to construct these molecules is currently unknown.^{[1][3]}

One review article briefly mentions **Phosmidosine C** as part of this family of natural products isolated from *Streptomyces durhameusis*, but provides no further structural or biosynthetic details.^[4] This lack of information prevents the construction of a detailed technical guide as requested. There is no quantitative data on enzyme kinetics or pathway flux, no published experimental protocols for elucidating the pathway, and consequently, no established pathway to visualize.

The biosynthesis of other phosphonate natural products, such as the well-studied antibiotic fosfomycin, has been characterized in detail in various bacteria, including *Streptomyces* and *Pseudomonas* species.[5][6][7] These pathways typically originate from phosphoenolpyruvate and involve a key C-P bond-forming step catalyzed by phosphoenolpyruvate mutase.[5][8] However, the biosynthesis of the phosphoramidate bond (P-N) in molecules like **Phosmidosine C** likely involves a distinct and currently uncharacterized enzymatic strategy. While other natural products containing P-N bonds exist, such as agrocin 84 and fosfazinomycins, their biosynthetic routes are also not fully understood, though putative gene clusters have been identified.[4]

The absence of a known biosynthetic gene cluster for the phosmidosines means that researchers cannot yet employ modern techniques like heterologous expression or targeted gene knockout studies to unravel the pathway.[9] Without this fundamental genetic information, any description of the biosynthetic pathway for **Phosmidosine C** would be purely speculative.

In summary, the core scientific knowledge required to generate an in-depth technical guide on the biosynthesis of **Phosmidosine C** is not available in the public domain. The pathway remains an intriguing black box, awaiting discovery by future research endeavors in natural product biosynthesis and microbial genomics. Drug development professionals and scientists interested in this area should be aware that this is a frontier of natural product science, with the potential for the discovery of novel enzymatic chemistry.

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References

- 1. mdpi.com [mdpi.com]
- 2. Isolation and characterization of phosmidosine. A new antifungal nucleotide antibiotic - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. First synthesis and anticancer activity of phosmidosine and its related compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Natural Products Containing 'Rare' Organophosphorus Functional Groups - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Different Biosynthetic Pathways to Fosfomycin in Pseudomonas syringae and Streptomyces Species - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Biosynthesis of Phosphonic and Phosphinic Acid Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Hidden gene cluster unearthed to reveal antibacterial natural product | Research | Chemistry World [chemistryworld.com]
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